

Essential Safety and Logistical Information for Handling 4-Hydroxy-7-azaindole

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Compound of Interest

Compound Name: 4-Hydroxy-7-azaindole

Cat. No.: B1314163

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For researchers, scientists, and drug development professionals, the safe handling and disposal of chemical compounds like **4-Hydroxy-7-azaindole** are paramount. This guide provides immediate, essential safety protocols, operational procedures, and disposal plans to ensure laboratory safety and regulatory compliance.

Chemical Identifier:

Compound Name	4-Hydroxy-7-azaindole
Synonyms	1H-Pyrrolo[2,3-b]pyridin-4-ol
CAS Number	74420-02-3
Molecular Formula	C ₇ H ₆ N ₂ O
Molecular Weight	134.14

Hazard Identification and Classification

4-Hydroxy-7-azaindole is classified as harmful if swallowed.[1] While a comprehensive toxicological profile is not available, related azaindole compounds are known to cause skin and eye irritation.[2] Therefore, it is crucial to handle this compound as a hazardous chemical.

GHS Classification:

Classification	Hazard Statement
Acute Toxicity, Oral (Category 4)	H302: Harmful if swallowed[1]

Personal Protective Equipment (PPE)

A stringent PPE protocol is mandatory when handling **4-Hydroxy-7-azaindole** to minimize exposure risk. The following table summarizes the required PPE.

PPE Category	Item	Standard/Specification
Hand Protection	Chemical-resistant gloves	ASTM D6978 compliant chemotherapy gloves are recommended. Nitrile gloves with a minimum thickness of >0.11 mm are suitable.[3]
Eye Protection	Safety goggles	Chemical splash goggles are required at all times.
Body Protection	Laboratory coat	An impermeable, long-sleeved lab coat that closes in the back is required.
Respiratory Protection	NIOSH-approved respirator	Required when handling the powder outside of a certified chemical fume hood to prevent inhalation of dust.
Footwear	Closed-toe shoes	Fully enclosed, chemical-resistant shoes are mandatory.

Operational Plan: Step-by-Step Handling Procedures

Adherence to the following procedural steps is critical for the safe handling of **4-Hydroxy-7-azaindole** from receipt to disposal.

1. Receiving and Storage:

- Upon receipt, inspect the container for any damage or leaks.
- Wear chemical-resistant gloves when unpacking.
- Store the container in a cool, dry, and well-ventilated area, away from incompatible materials.
[4] The recommended storage temperature is refrigerated.[1]
- The container must be tightly closed.[1]

2. Engineering Controls:

- All handling of **4-Hydroxy-7-azaindole** powder should be conducted in a certified chemical fume hood to minimize inhalation exposure.
- Ensure that an eyewash station and a safety shower are readily accessible in the immediate work area.[2]

3. Weighing and Aliquoting:

- Don the appropriate PPE as detailed in the table above.
- Perform all weighing and aliquoting of the solid compound within a chemical fume hood.
- Use dedicated spatulas and weighing boats. Clean all equipment thoroughly after use.

4. Solution Preparation:

- When dissolving the compound, add the solid to the solvent slowly to avoid splashing.
- If sonication is required, ensure the vial is securely capped and placed in a secondary container within the sonicator.

5. Experimental Use:

- Keep all containers with **4-Hydroxy-7-azaindole** clearly labeled.
- Avoid contact with skin and eyes.[1][4]

- Do not eat, drink, or smoke in the laboratory area where the compound is handled.[1]

6. Accidental Spills:

- In case of a spill, evacuate the immediate area.
- Wearing appropriate PPE, cover the spill with an inert absorbent material.
- Sweep or vacuum the absorbed material into a designated hazardous waste container.[1]
- Ventilate the area and wash the spill site once the material is removed.

Disposal Plan

Proper disposal of **4-Hydroxy-7-azaindole** and associated waste is crucial to prevent environmental contamination and ensure regulatory compliance.

1. Waste Segregation:

- All materials contaminated with **4-Hydroxy-7-azaindole**, including unused compound, solutions, contaminated labware (e.g., pipette tips, vials), and PPE, must be segregated as hazardous chemical waste.[5]

2. Waste Collection:

- Solid Waste: Collect unused or contaminated solid **4-Hydroxy-7-azaindole** in a clearly labeled, sealed container designated for hazardous solid waste.[5]
- Liquid Waste: Collect solutions containing **4-Hydroxy-7-azaindole** in a dedicated, leak-proof, and clearly labeled hazardous liquid waste container.[5]
- Contaminated Materials: Dispose of all contaminated items, such as gloves, weighing paper, and pipette tips, in a designated hazardous waste container.

3. Labeling and Storage of Waste:

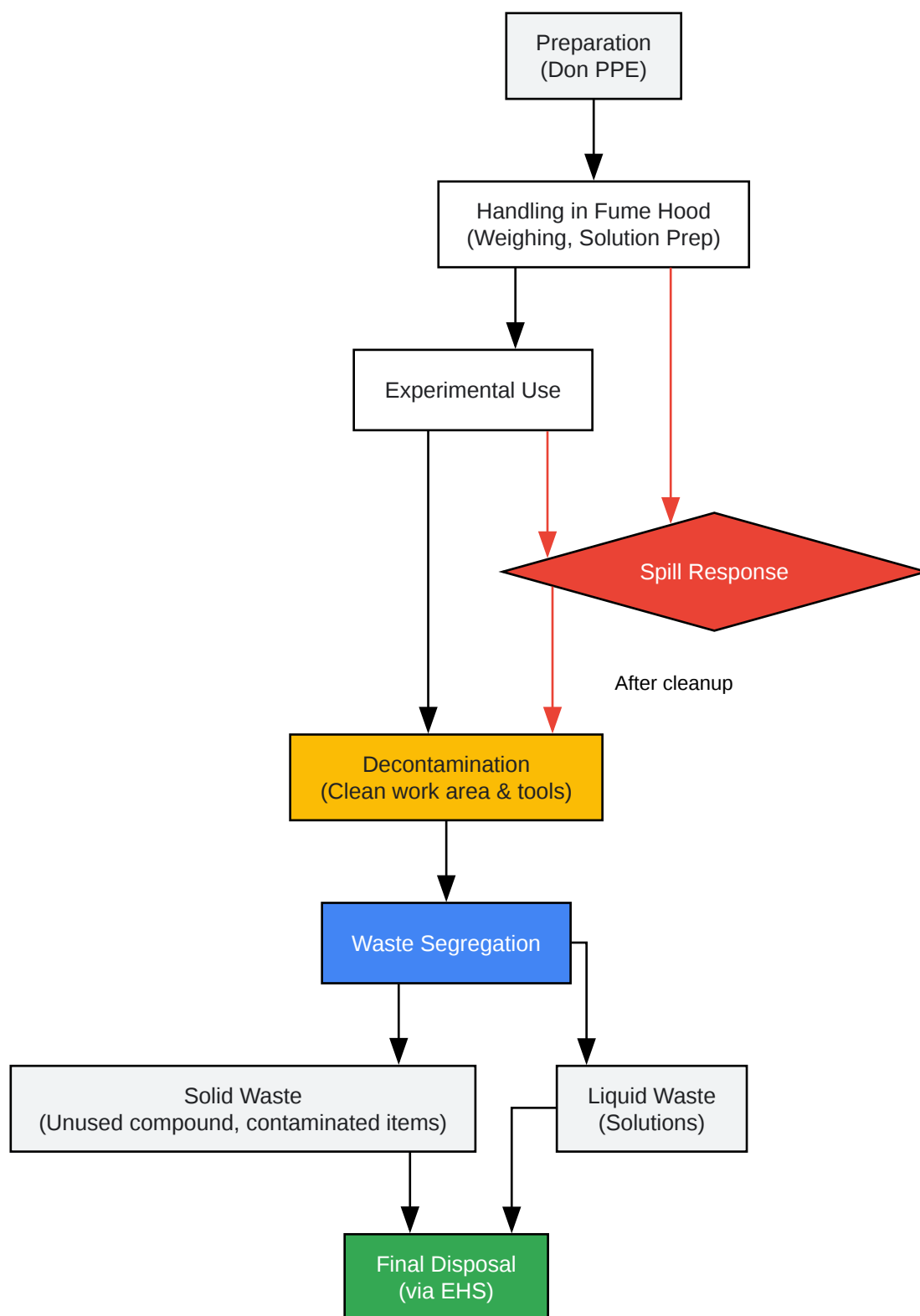
- All hazardous waste containers must be clearly labeled with "Hazardous Waste," the chemical name "**4-Hydroxy-7-azaindole**," and any associated hazard symbols.[5]

- Store hazardous waste in a designated, secure area away from general laboratory traffic.

4. Final Disposal:

- Dispose of all **4-Hydroxy-7-azaindole** waste through your institution's environmental health and safety (EHS) office or a licensed hazardous waste disposal contractor.
- Do not dispose of **4-Hydroxy-7-azaindole** down the drain or in the regular trash.^{[4][5]}

Workflow for Safe Handling of 4-Hydroxy-7-azaindole



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Caption: Workflow for the safe handling and disposal of **4-Hydroxy-7-azaindole**.

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